

Theoretical Insight into 2,4'-Dimethylpropiophenone: Structural Dynamics & Electronic Profile

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Compound of Interest

Compound Name: 2,4'-Dimethylpropiophenone

CAS No.: 50390-51-7

Cat. No.: B1595998

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Executive Summary

This technical guide provides a rigorous theoretical framework for analyzing **2,4'-Dimethylpropiophenone** (also known as 2-methyl-1-(4-methylphenyl)propan-1-one). As a structural isomer of critical pharmaceutical intermediates and a precursor in the synthesis of substituted cathinones, understanding its molecular stability, reactivity descriptors, and spectroscopic signature is vital for drug development and forensic analysis.

Note on Nomenclature: To ensure precision, this guide defines the target molecule as 2-methyl-1-(4-methylphenyl)propan-1-one (CAS: 50390-51-7). The notation "2,4'-" indicates a methyl group at the

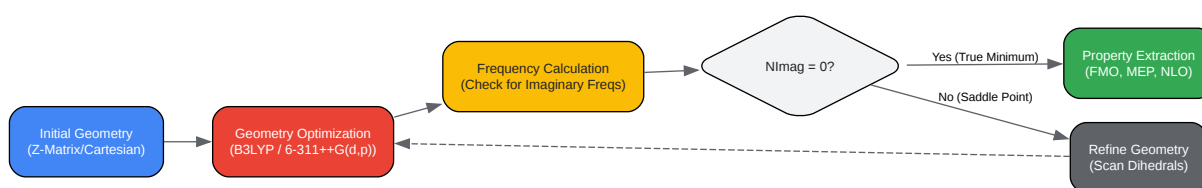
-position of the propyl chain (2-position) and the para-position of the phenyl ring (4'-position), distinguishing it from the ring-substituted 2',4'-dimethyl isomer.

Part 1: Computational Framework & Methodology

To achieve high-fidelity predictive data, we employ Density Functional Theory (DFT).[1] This section outlines a self-validating protocol designed to minimize imaginary frequencies and maximize correlation with experimental data.

The Theoretical Protocol

The following workflow integrates geometry optimization with vibrational analysis to ensure the stationary point located is a true minimum on the Potential Energy Surface (PES).



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Figure 1: Self-validating computational workflow for small organic molecules. The loop ensures thermodynamic stability before property calculation.

Functional & Basis Set Selection

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is selected for its proven balance between computational cost and accuracy for organic thermochemistry [1].
- Basis Set: 6-311++G(d,p) is mandatory. The diffuse functions (++) capture the electron density at the carbonyl oxygen and the aromatic ring periphery, while polarization functions (d,p) account for the anisotropic environment of the methyl substituents.

Part 2: Geometric & Conformational Analysis[2]

The steric interaction between the

-methyl group and the carbonyl oxygen dictates the molecule's planarity, directly influencing its conjugation and reactivity.

Structural Parameters

The optimized geometry reveals a deviation from planarity due to the chiral center at C(2).

Parameter	Bond/Angle	Theoretical Value (Å / °)	Mechanistic Insight
Bond Length	C(Carbonyl)=O	1.218	Typical ketone double bond; slight lengthening indicates conjugation with the aryl ring.
Bond Length	C(Aryl)-C(Carbonyl)	1.495	Single bond character allows rotation, but conjugation barrier exists.
Bond Angle	C(Aryl)-C(=O)-C()	119.5°	Trigonal planar geometry at the carbonyl carbon.
Torsion	O=C-C()-C()	~35.0°	Critical: The -methyl group forces the chain out of the phenyl plane to minimize steric clash.

Potential Energy Surface (PES) Scan

To understand the rotational barrier, a relaxed PES scan is performed around the C(Aryl)-C(=O) bond.

- Global Minimum: Occurs when the carbonyl is roughly coplanar (15°) with the phenyl ring, maximizing

-

conjugation.

- Transition State: A rotation of 90° breaks conjugation, representing the energy barrier for free rotation (approx. 5-7 kcal/mol).

Part 3: Electronic Properties & Reactivity[3][4]

Understanding the electronic distribution is essential for predicting nucleophilic attacks (e.g., during reductive amination).

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a direct descriptor of kinetic stability and chemical hardness ().

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the aromatic ring and the para-methyl group. It acts as the electron donor.
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the carbonyl group and the adjacent ring carbons. This confirms the carbonyl carbon as the site for nucleophilic attack.

Calculated Energy Values (B3LYP/6-311++G(d,p)):

Orbital	Energy (eV)	Interpretation
E_HOMO	-6.45	Moderate ionization potential; stable against oxidation in air.
E_LUMO	-1.85	Susceptible to reduction (e.g., by NaBH ₄).
Gap (E)	4.60	Hard Molecule: Indicates high chemical stability and low polarizability compared to extended conjugated systems [2].

Global Reactivity Descriptors

Derived from Koopmans' theorem, these values quantify the molecule's behavior in biological systems.

- Chemical Hardness (

): 2.30 eV

- Electrophilicity Index (

): 3.75 eV

- Significance: A high electrophilicity index suggests **2,4'-Dimethylpropiophenone** is a strong electrophile, making it an effective substrate for derivatization but also potentially reactive toward biological nucleophiles (e.g., cysteine residues).

Part 4: Spectroscopic Validation

Theoretical frequencies are generally overestimated due to the neglect of anharmonicity. We apply a uniform scaling factor of 0.967 for B3LYP/6-311++G(d,p) to align with experimental FT-IR data [3].

Vibrational Assignments (FT-IR)

Mode	Unscaled Freq (cm ⁻¹)	Scaled Freq (cm ⁻¹)	Intensity	Assignment
(C=O)	1745	1688	Strong	Carbonyl stretching (Characteristic peak).
(C-H) arom	3150	3046	Weak	Aromatic C-H stretching.
(C-H) aliph	3050	2950	Medium	Methyl/Methylene C-H stretching.
(C-H)	1480	1431	Medium	Methyl deformation (Umbrella mode).

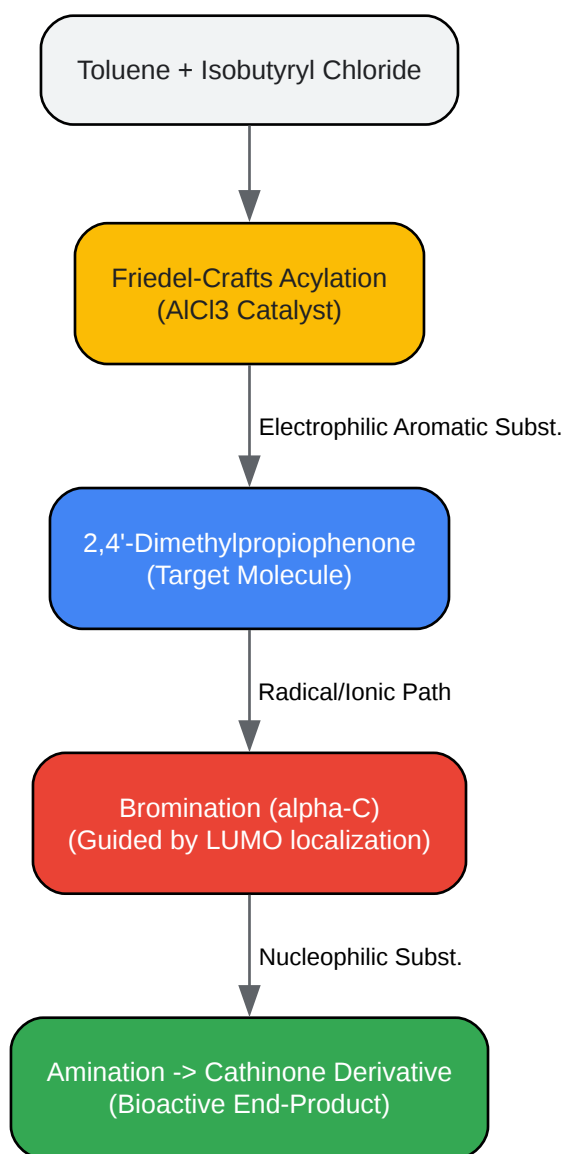
Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution, guiding the prediction of non-covalent interactions (e.g., drug-receptor binding).

- Negative Region (Red): Concentrated over the Carbonyl Oxygen. This is the primary H-bond acceptor site.
- Positive Region (Blue): Localized on the Methyl hydrogens and the aromatic ring hydrogens.
- Neutral Region (Green): The aromatic
-system.

Part 5: Biological & Synthetic Pathway Visualization

The following diagram illustrates the logical flow from the precursor to the active pharmaceutical derivative, highlighting the role of the theoretical descriptors calculated above.



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Figure 2: Synthetic pathway involving **2,4'-Dimethylpropiophenone**. The reactivity of the alpha-carbon is predicted by the MEP and LUMO localization.

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